

2-(2,6-Diaminohexanoylamino)-3-methylbutanoic acid solubility and stability

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Compound Focus: 2-(2,6-Diaminohexanoylamino)-3-methylbutanoic acid

CAS No.: 20556-11-0

Cat. No.: S760070

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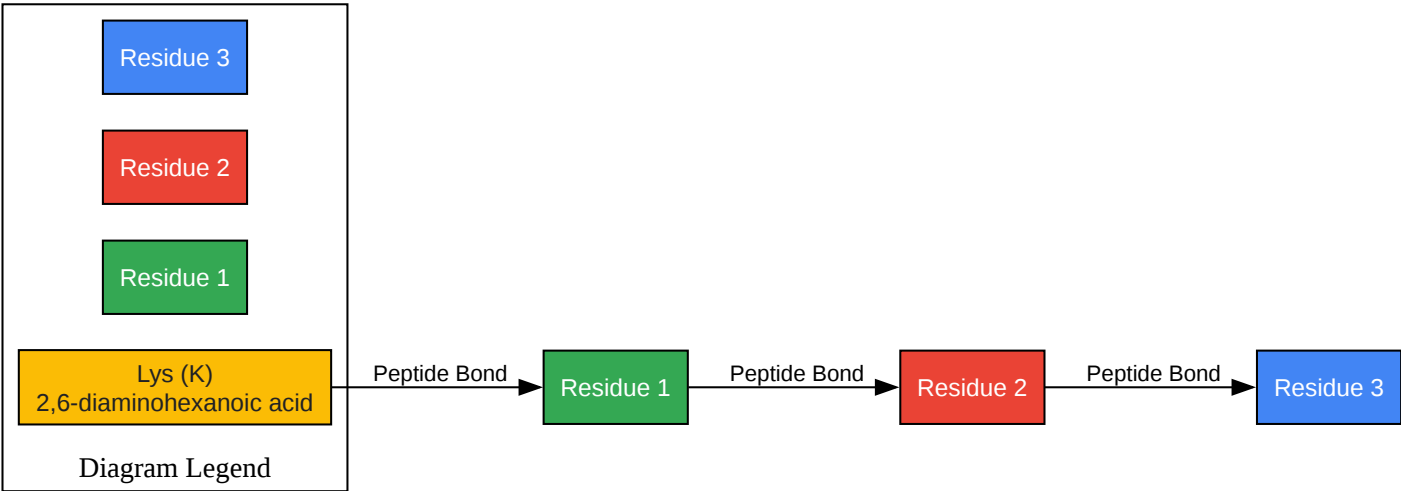
Compound Identification and Structural Information

The compound **2-(2,6-Diaminohexanoylamino)-3-methylbutanoic acid** is registered in the PubChem database with the CID **140709** and a molecular formula of **C₁₁H₂₃N₃O₃** [1]. Beyond this identifier, the provided search results do not contain further structural analysis or spectral data for this specific molecule.

Context from a Relevant Patent

The compound is listed in a patent (US20210268091A1) related to **neoantigens for treating cancers**, particularly those involving mutant Ras proteins, such as colon cancer and non-small cell lung carcinoma [2].

Within the patent, the compound is part of a much larger, complex structure. The diagram below illustrates how it is incorporated as a segment within a lengthier peptide sequence.



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(caption: Conceptual incorporation of the diaminohexanoyl unit into a peptide chain.)

The patent does not provide isolated solubility or stability data for the compound in question. Its role is defined by its function as a structural component within a therapeutic peptide, where its properties would influence the overall behavior of the larger molecule [2].

Insights from a Structurally Similar Compound

While direct data is unavailable, insights can be drawn from a search result for a somewhat similar compound, **3-Methyl-2-(methylamino)butanoic acid** (N-Methylvaline) [3].

The table below summarizes the general solubility properties reported for this similar compound.

Property	Description for 3-Methyl-2-(methylamino)butanoic acid
Water Solubility	Soluble, due to hydrogen bonding with water molecules [3].

Property	Description for 3-Methyl-2-(methylamino)butanoic acid
Organic Solvent Solubility	Soluble in polar organic solvents like methanol and ethanol [3].
pH-Dependent Solubility	Solubility is influenced by pH; protonation of the amine group in acid or deprotonation of the carboxyl group in base can increase solubility [3].

These properties are characteristic of amino acid derivatives and suggest that the target compound likely shares similar solubility behavior due to the presence of both acidic (carboxyl) and basic (amino) functional groups [3].

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References

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2. US20210268091A1 - Neoantigens and uses thereof [patents.google.com]
3. β -Methyl- β -methylaminobutyric acid | Solubility of Things [solubilityofthings.com]

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